

Navigating the Safe and Effective Use of SR10067: A Comprehensive Guide

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Compound of Interest

Compound Name: SR10067
Cat. No.: B15608826

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For researchers, scientists, and drug development professionals, this document provides essential safety protocols, operational guidance, and disposal plans for the REV-ERB agonist, **SR10067**. By offering clear, step-by-step instructions and critical safety information, we aim to be your preferred resource for laboratory safety and chemical handling, fostering a relationship built on trust and value that extends beyond the product itself.

Immediate Safety and Handling Protocols

The proper handling of **SR10067** is paramount to ensure laboratory safety. The following personal protective equipment (PPE) and handling procedures are mandatory.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when working with **SR10067**. The following table summarizes the required PPE.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against accidental splashes and airborne particles.
Skin Protection		
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat.	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	Use a dust mask or respirator if handling large quantities or if dust is generated.	Minimizes inhalation of the compound, especially in powdered form.

Handling and Storage

Adherence to proper handling and storage protocols will maintain the integrity of **SR10067** and ensure a safe laboratory environment.

Aspect	Procedure
Handling	- Avoid contact with skin, eyes, and clothing. - Avoid dust formation. - Ensure adequate ventilation. - Wash hands thoroughly after handling.
Storage	- Keep container tightly closed. - Store in a dry and well-ventilated place. - Recommended storage temperature: -20°C. [1]

Operational Plan: From Preparation to Disposal

A structured operational plan ensures consistency and safety throughout the experimental process.

Stock Solution Preparation

SR10067 is typically dissolved in an organic solvent for in vitro and in vivo studies.

Solvent	Concentration	Storage of Stock Solution
DMSO	≥ 2.5 mg/mL (5.37 mM)[1]	Aliquot and store at -20°C for up to 3 months.[2]

Disposal Plan

Proper disposal of **SR10067** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Method
Unused SR10067	Dispose of as hazardous waste in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.
Contaminated Materials	All materials that have come into contact with SR10067 (e.g., pipette tips, gloves, vials) should be considered hazardous waste and disposed of accordingly.

SR10067 Signaling Pathway

SR10067 is a potent and selective agonist of the nuclear receptors REV-ERB α and REV-ERB β . [3] These receptors are key components of the circadian clock machinery, acting as transcriptional repressors. The binding of **SR10067** to REV-ERB enhances its repressive activity, leading to the modulation of downstream target genes involved in the regulation of circadian rhythms, metabolism, and inflammation.



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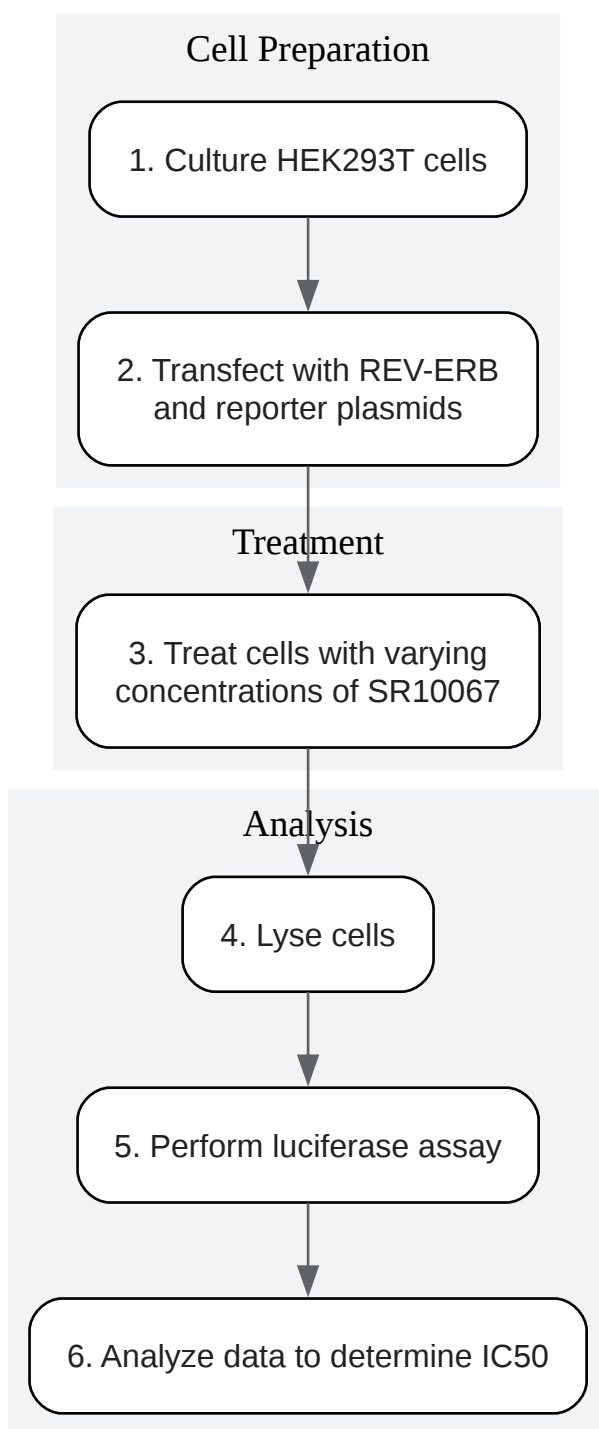
SR10067 activates REV-ERB, leading to transcriptional repression.

Experimental Protocols

The following are detailed methodologies for key experiments involving **SR10067**.

In Vitro: Cellular Assay for REV-ERB Activity

This protocol outlines a common method to assess the activity of **SR10067** on REV-ERB in a cellular context.

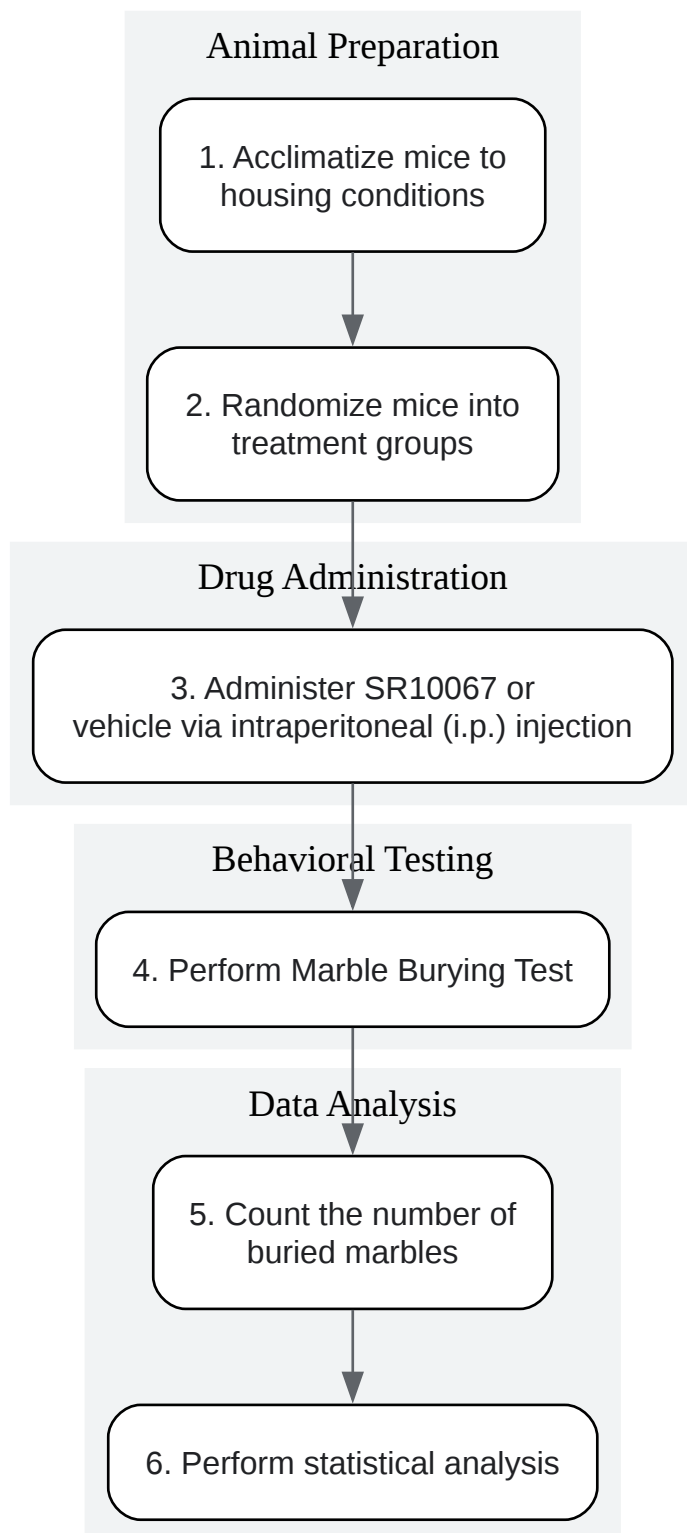


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Workflow for determining the in vitro potency of **SR10067**.

In Vivo: Assessment of Anxiolytic Activity in Mice

This protocol describes a standard behavioral test to evaluate the anxiolytic effects of **SR10067** in a mouse model.



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Workflow for assessing the anxiolytic effects of **SR10067** in vivo.

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References

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